

# Safeguarding Research: A Step-by-Step Guide to Torkinib Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Torkinib

Cat. No.: B612163

[Get Quote](#)

For researchers and scientists in the fast-paced world of drug development, meticulous adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Torkinib** (also known as PP242), a selective mTOR inhibitor used in cancer research. By following these procedures, laboratories can ensure a safe environment and responsible chemical handling, building a foundation of trust and operational excellence.

## Torkinib Chemical and Physical Properties

A clear understanding of a compound's properties is the first step toward safe handling and disposal. The following table summarizes key quantitative data for **Torkinib**.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>16</sub> N <sub>6</sub> O[1][2]
Molecular Weight	308.34 g/mol [1][2]
CAS Number	1092351-67-1[1][2]
IC <sub>50</sub> (mTOR)	8 nM[3][4][5]
IC <sub>50</sub> (mTORC1)	30 nM[3][4][5]
IC <sub>50</sub> (mTORC2)	58 nM[3][4][5]
Solubility	In DMSO: 50 mg/mL (162.16 mM)[5], Insoluble in water[6]

## Torkinib Disposal Protocol: A Procedural Workflow

While specific institutional and local regulations must always be followed, the following step-by-step protocol outlines the best practices for the disposal of **Torkinib**, treating it as a cytotoxic agent due to its anti-cancer properties.[1][7]

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and nitrile gloves, when handling **Torkinib**.

### 2. Waste Segregation:

- Solid Waste: All solid waste contaminated with **Torkinib**, including unused compound, contaminated lab supplies (e.g., pipette tips, tubes, gloves), should be placed in a designated, leak-proof, and clearly labeled cytotoxic waste container. These containers are typically color-coded, often with a purple lid, to distinguish them from other waste streams.[8]
- Liquid Waste: **Torkinib** solutions, especially those containing organic solvents like DMSO, should be collected in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with aqueous waste streams.

- Sharps: Any sharps, such as needles or blades, contaminated with **Torkinib** must be disposed of in a puncture-resistant sharps container specifically designated for cytotoxic waste.[8]

### 3. Decontamination:

- Work surfaces and equipment should be decontaminated after handling **Torkinib**. Use a suitable decontamination solution as recommended by your institution's safety office.

### 4. Storage of Waste:

- Store cytotoxic waste containers in a secure, designated area away from general lab traffic until they are collected for disposal.

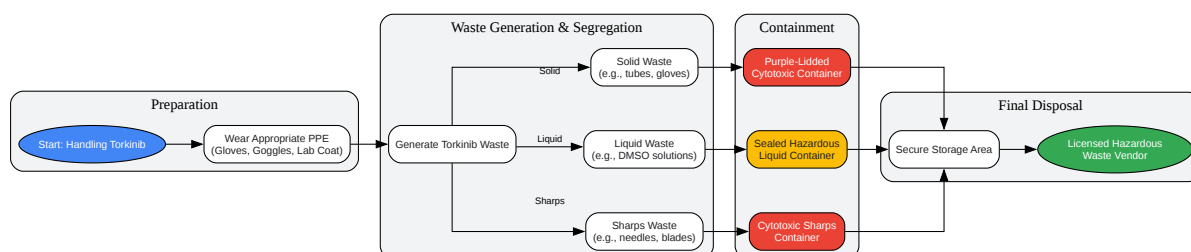
### 5. Final Disposal:

- **Torkinib** waste is considered hazardous and must not be disposed of in general laboratory trash or down the drain.[9]
- Disposal should be carried out through a licensed hazardous waste disposal service. The primary method for the destruction of cytotoxic waste is high-temperature incineration.[8]

Important Note: Always consult the manufacturer's Safety Data Sheet (SDS) for **Torkinib** and your institution's specific environmental health and safety guidelines for the most accurate and compliant disposal procedures.

## Torkinib Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Torkinib**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **Torkinib** waste.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Torkinib | C<sub>16</sub>H<sub>16</sub>N<sub>6</sub>O | CID 135565635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Torkinib | Apoptosis | Mitophagy | mTOR | PI3K | Autophagy | TargetMol [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- 7. mTOR kinase inhibitors as potential cancer therapeutic drugs - PMC [pmc.ncbi.nlm.nih.gov]

- 8. [sharpsmart.co.uk](https://sharpsmart.co.uk) [[sharpsmart.co.uk](https://sharpsmart.co.uk)]
- 9. [oncolink.org](https://oncolink.org) [[oncolink.org](https://oncolink.org)]
- To cite this document: BenchChem. [Safeguarding Research: A Step-by-Step Guide to Torkinib Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b612163#torkinib-proper-disposal-procedures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)